A Comparative Spectroscopic Guide to 2-Hydroxy-5-iodonicotinic Acid and Its Derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy-5-iodonicotinic acid*
CAS No.:	*390360-97-1*
Cat. No.:	*B1278611*

Get Quote

For researchers, scientists, and professionals in drug development, the precise structural elucidation of novel compounds is a cornerstone of innovation. **2-Hydroxy-5-iodonicotinic acid** and its derivatives represent a class of heterocyclic compounds with significant potential in medicinal chemistry. Their utility is intrinsically linked to our ability to unambiguously characterize their structure and purity. This guide provides an in-depth comparison of the spectral data for **2-hydroxy-5-iodonicotinic acid** and two key derivatives: methyl 2-hydroxy-5-iodonicotinate and 2-hydroxy-5-iodonicotinamide. By examining their ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry data, we will explore how subtle changes in functional groups manifest in their respective spectra, offering a roadmap for their identification and differentiation.

The Foundation: Understanding the Core Structure

The spectral characteristics of these derivatives are fundamentally governed by the electronic environment of the substituted pyridine ring. The presence of a hydroxyl group at the 2-position, a carboxylic acid or its derivative at the 3-position, and an iodine atom at the 5-position creates a unique electronic landscape. The hydroxyl group can exist in tautomeric equilibrium with its pyridone form, a phenomenon that significantly influences the spectral data. The electron-withdrawing nature of the iodine atom and the carbonyl group, along with the

© 2026 BenchChem. All rights reserved.

electron-donating potential of the hydroxyl group, all contribute to the chemical shifts and vibrational frequencies observed.

Comparative Spectral Analysis

A side-by-side comparison of the spectral data reveals the distinct signatures of the acid, ester, and amide functionalities.

© 2026 BenchChem. All rights reserved.

Derivative	Key ^{1}H NMR Features (Predicted/Observed)	Key ^{13}C NMR Features (Predicted)	Key IR Features (Predicted)	Key Mass Spec. Features (Predicted)
2-Hydroxy-5-iodonicotinic acid	Aromatic protons with distinct splitting patterns. Broad OH and NH signals due to hydrogen bonding and tautomerism.	Carbonyl carbon of the carboxylic acid at high chemical shift. Carbons attached to iodine and oxygen will be deshielded.	Broad O-H stretch from carboxylic acid. C=O stretch. N-H stretch from pyridone tautomer. Aromatic C=C and C=N stretches.	Molecular ion peak. Fragmentation pattern showing loss of CO_2, H_2O, and iodine.
Methyl 2-hydroxy-5-iodonicotinate	Singlet for the methyl ester protons (~3.97 ppm). Aromatic protons with characteristic splitting. Broad NH signal from the pyridone tautomer.[1]	Carbonyl carbon of the ester. Methyl carbon of the ester. Deshielded carbons attached to iodine and oxygen.	C=O stretch of the ester. N-H stretch from the pyridone tautomer. C-O stretch of the ester. Aromatic C=C and C=N stretches.	Molecular ion peak. Fragmentation showing loss of the methoxy group (-OCH_3) and the entire ester group (-$COOCH_3$).

© 2026 BenchChem. All rights reserved.

2-Hydroxy-5-iodonicotinamide	Two distinct signals for the amide protons (-NH_2) or a single broad signal. Aromatic protons with specific splitting patterns. Broad NH signal from the pyridone tautomer.	Carbonyl carbon of the amide. Deshielded carbons attached to iodine and oxygen.	Two N-H stretches for the primary amide. C=O stretch (Amide I band). N-H bend (Amide II band). N-H stretch from the pyridone tautomer.	Molecular ion peak. Fragmentation involving the loss of the amide group (-$CONH_2$) and characteristic cleavages of the pyridine ring.

In-Depth Spectroscopic Interpretation

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum is invaluable for identifying the protons on the pyridine ring and the functional group. For methyl 2-hydroxy-5-iodonicotinate, the presence of a sharp singlet around 3.97 ppm is a clear indicator of the methyl ester group.[1] The aromatic protons of all three derivatives will appear in the downfield region, typically between 7.0 and 9.0 ppm. The specific splitting patterns (doublets, doublet of doublets) arise from the coupling between adjacent protons on the ring and can be used to confirm the substitution pattern. The broad signals for the hydroxyl and amide protons are due to hydrogen bonding and chemical exchange with the solvent.

^{13}C NMR Spectroscopy

In the ^{13}C NMR spectrum, the carbonyl carbon is the most deshielded, appearing at the highest chemical shift (typically 160-180 ppm). The chemical shift of this carbon will vary slightly between the acid, ester, and amide, providing a useful diagnostic tool. The carbon atom attached to the electronegative iodine atom will also be significantly deshielded. The remaining carbon signals of the pyridine ring will appear in the aromatic region (110-160 ppm), with their precise shifts influenced by the electronic effects of the substituents.

Infrared (IR) Spectroscopy

© 2026 BenchChem. All rights reserved.

IR spectroscopy provides a unique "fingerprint" for each molecule by probing its vibrational modes. The most informative region is often the carbonyl stretching frequency. Carboxylic acids show a broad O-H stretch in addition to the C=O stretch.[2][3][4] Esters exhibit a strong, sharp C=O stretch, typically at a higher wavenumber than ketones. Primary amides are characterized by two N-H stretching bands and a strong C=O stretch (Amide I band). The presence of the 2-hydroxy group, likely in its pyridone tautomeric form, will also give rise to a characteristic N-H stretching vibration.

Mass Spectrometry

Mass spectrometry provides the molecular weight of the compound and valuable structural information through fragmentation patterns. For these iodinated compounds, the isotopic pattern of iodine may be observable. The fragmentation of the parent acid is expected to involve the loss of small molecules like CO_2 and H_2O. The methyl ester will likely show a prominent fragment corresponding to the loss of the methoxy radical (-•OCH_3) or the entire methoxycarbonyl radical (-•$COOCH_3$). The primary amide can undergo fragmentation through the loss of the aminocarbonyl radical (-•$CONH_2$).

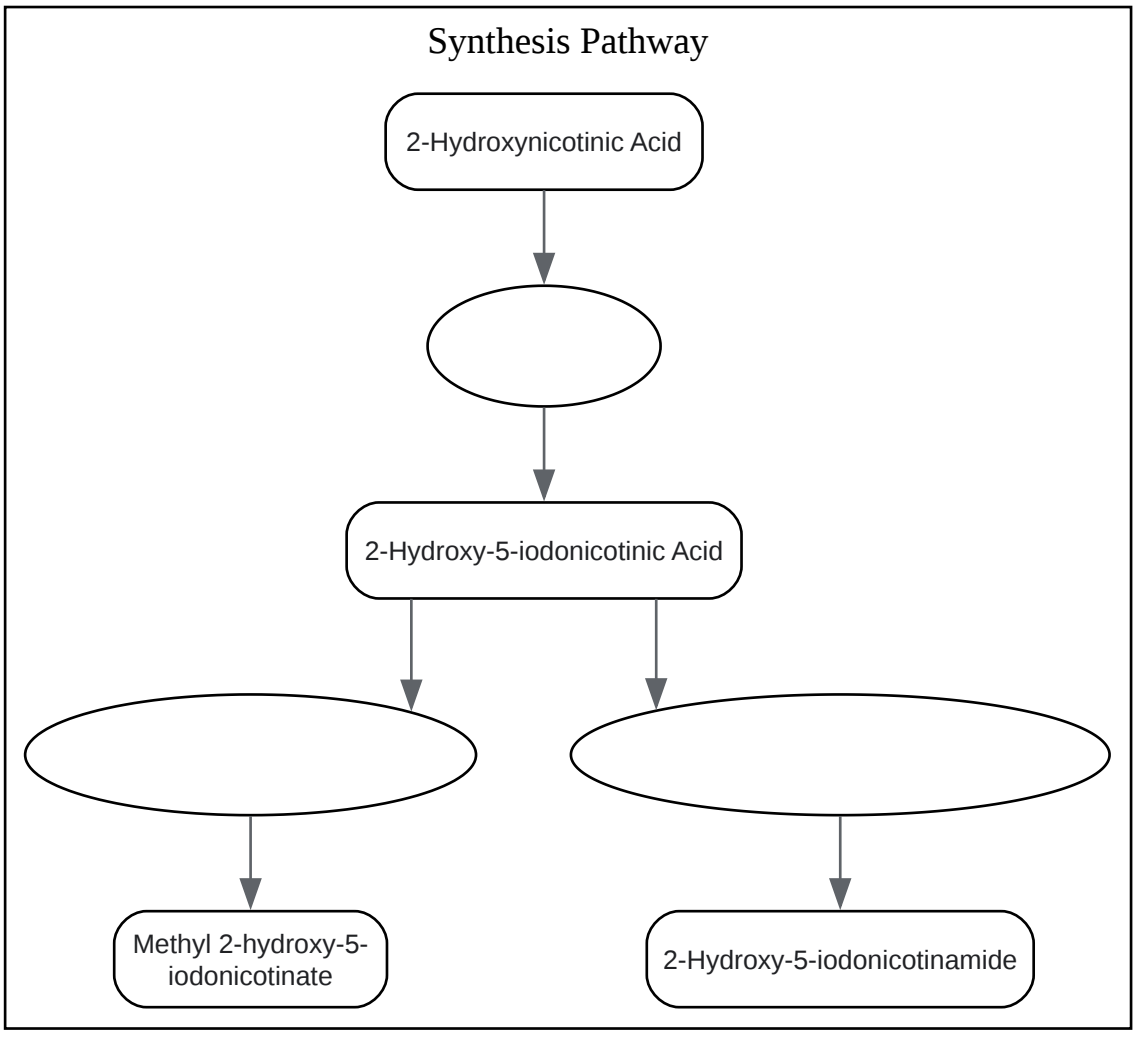
Experimental Protocols

Synthesis of **2-Hydroxy-5-iodonicotinic Acid** and its Derivatives

A common synthetic route to these compounds starts with a commercially available precursor like 2-hydroxynicotinic acid, which can then be iodinated. The resulting **2-hydroxy-5-iodonicotinic acid** can be esterified or amidated to yield the desired derivatives. For instance, methyl 2-hydroxy-5-iodonicotinate can be synthesized by reacting 2-hydroxynicotinic acid methyl ester with N-iodosuccinimide (NIS).[1]

Diagram: Synthetic Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthetic routes to key derivatives.

Sample Preparation and Spectral Acquisition

NMR Spectroscopy:

- Sample Preparation: Accurately weigh 5-10 mg of the purified compound into a clean, dry NMR tube.
- Solvent Addition: Add approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$). Ensure complete dissolution, using gentle vortexing or sonication if necessary.

© 2026 BenchChem. All rights reserved.

- Acquisition: Acquire ^{1}H and ^{13}C NMR spectra on a high-resolution NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs should be used.
- Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shifts using the residual solvent peak as an internal standard.

IR Spectroscopy:

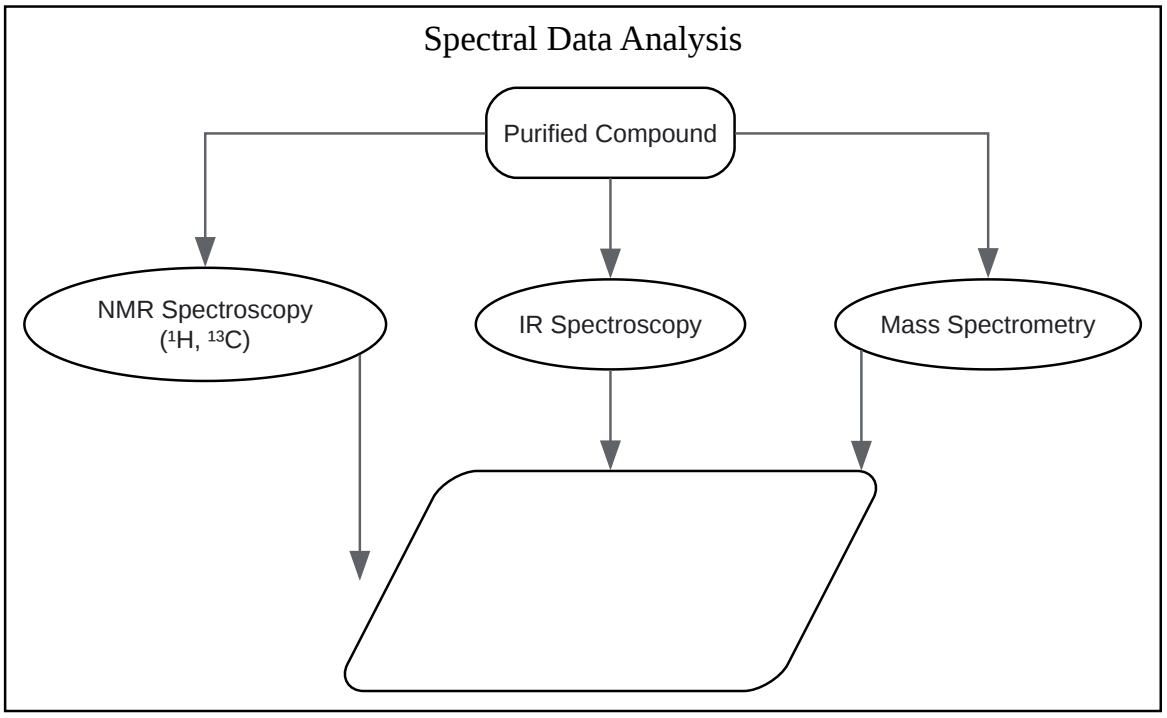
- Sample Preparation (Solid): For solid samples, the KBr pellet technique is common. Finely grind 1-2 mg of the sample with ~100 mg of dry, FT-IR grade KBr. Press the mixture into a transparent pellet using a hydraulic press.
- Acquisition: Record the FT-IR spectrum over the appropriate range (e.g., 4000-400 cm^{-1}).
- Analysis: Identify the characteristic absorption bands and compare them to known values for relevant functional groups.

Mass Spectrometry:

- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Ionization: Introduce the sample into the mass spectrometer using an appropriate ionization technique, such as electrospray ionization (ESI) or electron impact (EI).
- Analysis: Acquire the mass spectrum, observing the molecular ion peak and the fragmentation pattern.

Diagram: Spectral Analysis Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Integrated workflow for spectral analysis.

Conclusion

The comprehensive spectral analysis of **2-hydroxy-5-iodonicotinic acid** and its methyl ester and amide derivatives provides a powerful toolkit for their unambiguous identification. By carefully examining the nuances in their ^{1}H NMR, ^{13}C NMR, IR, and Mass spectra, researchers can confidently determine the structure of their synthesized compounds. This guide serves as a foundational reference, empowering scientists in drug discovery and development to accelerate their research with a high degree of analytical certainty.

References

- Jetir.org. (n.d.). SYNTHESIS, CHARACTERIZATION AND OPTIMIZATION STUDY OF NICOTINE DERIVATIVES. [Link]
- ResearchGate. (n.d.). FT-IR spectra: (a) Niacin, (b) MNPs and (c) MNPs-Niacin. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). FT-IR spectra of Nicotinic acid (a) control and (b) treated. [Link]
- Journal of Chemical and Pharmaceutical Research. (n.d.). Theoretical and Experimental Studies of Vibrational Spectra of Nicotinic Acid. [Link]
- ResearchGate. (n.d.). FT-IR spectra: a nicotinic acid; b Fe3O4@nicotinic acid; c Fe3O4@nicotinic acid @sulfonic acid chloride nanoparticles. [Link]
- NPTEL. (n.d.). CONTENTS 1. 13C NMR spectroscopy • Chemical shift. [Link]
- University of Wisconsin-Madison. (n.d.). NMR Spectroscopy :: 13C NMR Chemical Shifts. [Link]
- Chemistry LibreTexts. (2023-08-29). Mass Spectrometry - Fragmentation Patterns. [Link]
- PubChem. (n.d.). Methyl 2-hydroxy-5-methylnicotinate. [Link]
- Doc Brown's Chemistry. (n.d.). 13C nmr spectrum of methyl 2-hydroxybenzoate C8H8O3 analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of methyl salicylate C13 13-C nmr carbon-13 oil of wintergreen. [Link]
- University of Alabama at Birmingham. (2011-01-19). Ion fragmentation of small molecules in mass spectrometry. [Link]
- Google Patents. (n.d.).
- Organic Syntheses. (n.d.). nicotinic acid. [Link]
- Oregon State University. (n.d.). 13C NMR Chemical Shift. [Link]
- ResearchGate. (n.d.). (PDF) synthesis and characterization of 2 hydroxy. [Link]
- Compound Interest. (n.d.). a guide to 13c nmr chemical shift values. [Link]
- Google Patents. (n.d.). Synthesis process of 2-hydroxy-5-nonylacetophenone.
- Scientific Research Publishing. (n.d.). Mass Spectral Fragmentation Modes of Some New Pyrimidinethiones, Thiazolo[3,2-a]Pyrimidines and Bis. [Link]

© 2026 BenchChem. All rights reserved.

- University of Alabama at Birmingham. (2012-02-03). Ion fragmentation of small molecules in mass spectrometry. [Link]
- PubMed Central. (2019-11-18). Synthesis and characterization of a novel 18F-labeled 2,5-diarylnicotinamide derivative targeting orexin 2 receptor. [Link]
- PubChem. (n.d.). 2-Hydroxy-5-iodo-nicotinic acid methyl ester. [Link]
- YouTube. (2025-02-14). Mass Spectrometry: Organic Analysis (Fragment Ion Peaks and M+1 peak). [Link]
- Doc Brown's Chemistry. (n.d.). mass spectrum of methyl 2-hydroxybenzoate C8H8O3 fragmentation pattern of m/z m/e ions for analysis and identification of methyl salicylate image diagram oil of wintergreen. [Link]
- NIST WebBook. (n.d.). 2'-Hydroxy-5'-methoxyacetophenone, TMS derivative. [Link]
- Doc Brown's Chemistry. (n.d.). infrared spectrum of methyl 2-hydroxybenzoate C8H8O3 prominent wavenumbers cm-1 detecting ester phenol functional groups present finger print for identification of methyl salicylate image diagram oil of wintergreen. [Link]
- National Institutes of Health. (n.d.). Synthesis and crystallographic characterization of 6-hydroxy-1,2-dihydropyridin-2-one. [Link]
- Palacký University Olomouc. (n.d.). Table of Characteristic IR Absorptions. [Link]
- ResearchGate. (2023-07-07). What will be the efficient route for synthesis of 2-hydroxy-5-nitroisophthalaldehyde??. [Link]
- Google Patents. (n.d.). One-pot synthesis method for synthesizing 2-hydroxy-5-nitropyridine.
- Organic Chemistry Portal. (n.d.). Concise Synthesis of 2,5-Diketopiperazines via Catalytic Hydroxy-Directed Peptide Bond Formations. [Link]
- ResearchGate. (n.d.). The ^{1}H NMR and ^{13}C-NMR spectra of N-(2-hydroxy-5-nitrophenyl)formamide. [Link]
- NIST WebBook. (n.d.). 2-Pentanone, 5-hydroxy-. [Link]

© 2026 BenchChem. All rights reserved.

- NIST WebBook. (n.d.). Pentanamide, 5-hydroxy-. [Link]
- NIST WebBook. (n.d.). 2-Hydroxy-5-nitropyridine. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. METHYL 2-HYDROXY-5-IODONICOTINATE | 116387-40-7 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [A Comparative Spectroscopic Guide to 2-Hydroxy-5-iodonicotinic Acid and Its Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278611/docs#a-comparative-spectroscopic-guide-to-2-hydroxy-5-iodonicotinic-acid-and-its-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.